

RTI-51 longer duration of action management

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Compound Focus: RTI-51 Hydrochloride

CAS No.: 1391052-88-2

Cat. No.: S1800116

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Pharmacological Profile of RTI-51

The tables below summarize the key chemical and functional data available for RTI-51, also known as Bromopane or RTI-4229-51.

Table 1: Basic Chemical Information

| Attribute | Description |
|-------------------|---------------------------------------------------------------------------------------------|
| IUPAC Name | methyl (1R,2S,3S,5S)-3-(4-bromophenyl)-8-methyl-8-azabicyclo[3.2.1]octane-2-carboxylate [1] |
| Molecular Formula | C ₁₆ H ₂₀ BrNO ₂ [1] [2] |
| Molecular Weight | 338.24 g·mol ⁻¹ [1] [2] |
| CAS Number | 135367-08-7 [2] |
| Aliases | RTI-4229-51, Bromopane [1] [2] |

Table 2: Biological Activity & Binding Affinity

| Property | Description / Value |
|---------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Primary Mechanism | Monoamine reuptake inhibitor (Psychostimulant phenyltropane compound) [1]. |
| Binding Affinity (IC50 in rats) | Dopamine Transporter (DAT): 1.8 nM [1]. |
| | Serotonin Transporter (SERT): 10.6 nM [1]. |
| | Norepinephrine Transporter (NET): 37.4 nM [1]. |
| In Vivo Binding Rate | Slower rate of dopamine transporter binding compared to cocaine, which is associated with its longer duration of action and lower reinforcing efficacy [3]. |
| Potential Research Use | Treatment compound for cocaine use due to its long-lasting substitution effect, which can reduce drug-seeking behavior [2]. |

Research Context and Experimental Findings

- **Comparative Reinforcing Efficacy:** A study on rhesus monkeys found that when drugs were self-administered under a progressive-ratio schedule, the maximum number of injections was in the order of **cocaine > WIN 35428 > RTI 31 > RTI 51**. This suggests that RTI-51 has a lower relative reinforcing efficacy compared to cocaine and other analogs [3].
- **Relationship Between Onset and Efficacy:** The same study directly linked the **slower onset of action** at the dopamine transporter (DAT) to the reduced reinforcing effects of these compounds. Slower displacement of a tracer in rat striatum was correlated with weaker reinforcing effects in monkeys [3].
- **Compatibility with Antibody Treatment:** One study indicated that an anticocaine catalytic antibody did not show significant affinity for RTI-51. This suggests that RTI-51 and such antibodies could potentially be used simultaneously without interfering with each other [4].

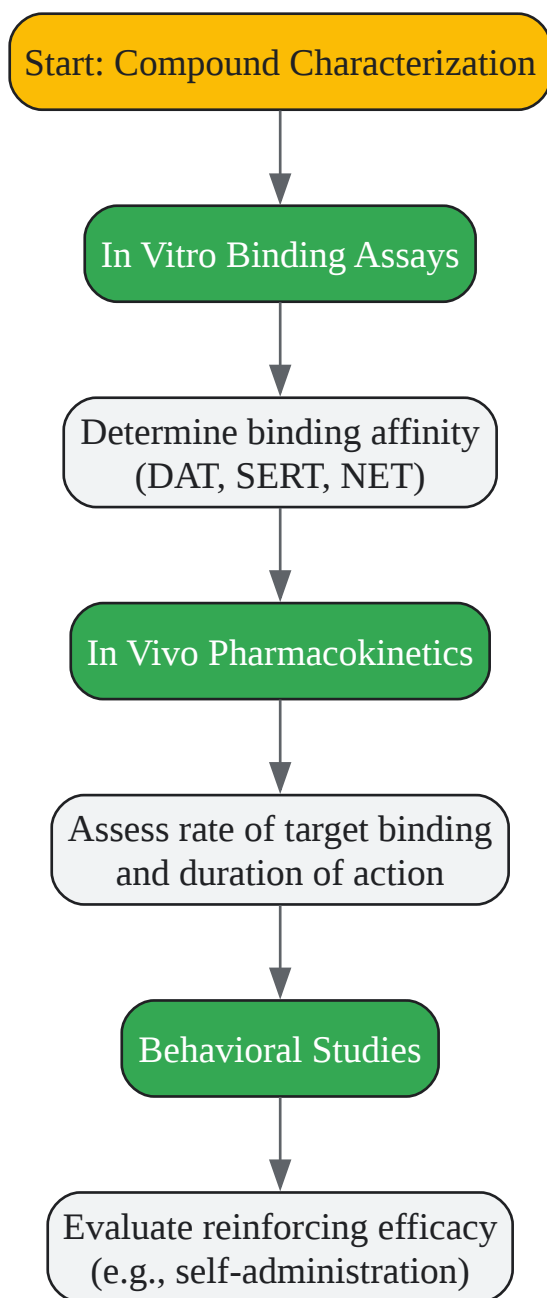
General Troubleshooting for Drug Discovery Assays

While specific guides for RTI-51 are unavailable, here are some common troubleshooting tips for related pharmacological research, adapted from general drug discovery support [5]:

- **No Assay Window:** If you see no difference between your positive and negative controls, the most common reasons are:
 - **Incorrect instrument setup** (e.g., wrong emission filters for TR-FRET assays).
 - Improperly prepared stock solutions of compounds, which can lead to inconsistent results between labs [5].
- **Variable EC50/IC50 Values:** Differences in calculated potency values between experiments or labs often trace back to the preparation of compound stock solutions. Ensure consistency in dissolution and storage [5].
- **Data Analysis Best Practice:** For assays like TR-FRET, it is best practice to use a **ratio of the acceptor and donor emission signals** rather than raw fluorescence units. This ratio accounts for pipetting variances and lot-to-lot reagent variability [5].
- **Assay Performance Metric:** Don't rely on assay window size alone. Use the **Z'-factor**, which incorporates both the assay window and the data variability. A **Z'-factor > 0.5** is generally considered suitable for screening [5].

Experimental Workflow for Characterization

The diagram below outlines a potential high-level workflow for characterizing a compound like RTI-51, based on the methodologies reflected in the search results.



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References

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3. A reduced rate of in vivo dopamine transporter binding is associated... [pubmed.ncbi.nlm.nih.gov]
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